Foundational Research on Ala-Archa River Hydrology: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ara-ata*
CAS No.:	*15830-52-1*
Cat. No.:	*B1217056*

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This technical guide provides a comprehensive overview of the foundational hydrological research on the Ala-Archa River, located on the northern slope of the Kyrgyz Range in the Tian Shan mountains. The river basin is a critical water resource and has been the subject of various hydrological studies. This document synthesizes key data, outlines experimental methodologies, and visualizes the core hydrological processes for researchers, scientists, and professionals in drug development who may rely on stable environmental and water resource data.

Catchment Characteristics

The Ala-Archa River basin is a high-altitude catchment characterized by significant glaciation, which plays a crucial role in its hydrological regime. The basin's geographical and physical attributes are summarized below.

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Parameter	Value	Reference
Location	Kyrgyz Republic, Central Asia	
Coordinates	74°24′–74°34′ E; 42°25′–42°39′ N	
Basin Area	~234 km²	
Altitude Range	1560 to 4895 m above sea level	
Glacier Coverage	Approximately 17% of the basin area	
Primary Mountain Range	Kyrgyz Range, Tian Shan	

Hydrological Regime

The Ala-Archa River has a mixed-type water supply, primarily fed by the melting of glaciers and seasonal snow. This results in a distinct seasonal pattern in its flow.

2.1. Water Sources and Seasonal Flow

The river's runoff is a composite of several sources, with their relative contributions varying throughout the year:

- Glacial Meltwater: A significant contributor, especially during the warm summer months.
- Seasonal Snowmelt: Dominant during the spring and early summer.
- Groundwater: Provides a baseflow component that is more significant during the colder months.
- Rainfall: Can contribute to short-term floods, particularly during summer rains.
- Buried Ice Melt: Melt from moraine-glacial deposits also contributes to the river flow.

The seasonal distribution of the river's runoff is highly uneven, with the majority occurring in the summer.

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Season	Runoff Distribution (% of Annual)
Spring	9.8%
Summer	62%
Autumn	19%
Winter	9.2%
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2.2. Discharge Characteristics

The river's discharge exhibits significant seasonal and interannual variability. Daily average discharge data has been recorded at the Ala-Archa hydrological station since the 1960s.

Parameter	Value	Period
Mean Annual Discharge	4.72 m^3/s	Full Observation Period
Minimum Daily Flow Rate	~1.9 m^3/s	January - February
Peak Daily Flow Rate	25–40 m^3/s	July - August
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Water Quality and Geochemical Characteristics

Studies have utilized various physicochemical parameters to trace water sources and understand the hydrological processes within the basin.

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Parameter	Value Range	Notes
Electrical Conductivity (EC)	48–112 µS/cm (Main Stream)	Varies with altitude and season, reflecting contributions from groundwater and meltwater.
$\delta^{18}O$ (Isotope Composition)	-12.22‰ to -10.4‰ (Main Stream)	Depleted values indicate significant meltwater contribution.
$\delta^{2}H$ (Isotope Composition)	-79.1‰ to -72.1‰	Used in conjunction with $\delta^{18}O$ to determine water origin.
Water Temperature	< 3 °C (Meltwater)	Used to estimate the position of the snow line.
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Experimental Protocols

4.1. Stable Isotope Analysis

A key methodology for dissecting the hydrograph of the Ala-Archa River is the analysis of stable water isotopes ($\delta^{18}O$ and $\delta^{2}H$).

- Objective: To differentiate and quantify the contributions of various water sources (glacial melt, snowmelt, groundwater, and rainfall) to the river's flow.
- Sampling: Water samples were collected from the main river stream, diffuse flows in the upper basin, and atmospheric precipitation during different seasons (autumn 2022, spring 2023, and autumn 2023).
- Analysis: The isotopic composition of the water samples is measured using mass spectrometry. The results are typically plotted on a δ^{2}
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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